

Technical Guide: 2-Methoxydodecane

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Compound of Interest

Compound Name: 2-Methoxydodecane

Cat. No.: B15425560

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Disclaimer: A specific CAS (Chemical Abstracts Service) Registry Number for **2-Methoxydodecane** could not be readily identified in available public databases. This guide provides data on the closely related isomer, 1-Methoxydodecane, and outlines a general synthetic protocol for **2-Methoxydodecane**.

Introduction

2-Methoxydodecane is a long-chain aliphatic ether. While specific data for this compound is sparse, its structural isomer, 1-Methoxydodecane, provides a useful proxy for understanding its general physicochemical properties. Long-chain alkyl ethers are of interest in various fields, including their use as surfactants, in the formulation of cosmetics, and as potential bioactive molecules.^[1] Some long-chain fatty acids containing ether linkages have shown antibacterial and fungicidal activities.^[2]

Physicochemical Properties

The following table summarizes the known physicochemical properties of the related isomer, 1-Methoxydodecane (CAS No. 3482-63-1).^{[3][4]} These values are expected to be similar for **2-Methoxydodecane**.

| Property | Value | Reference |
|------------------------|--|-----------|
| CAS Number | 3482-63-1 (for 1-Methoxydodecane) | [3] |
| Molecular Formula | C ₁₃ H ₂₈ O | [3] |
| Molecular Weight | 200.36 g/mol | [3] |
| IUPAC Name | 1-methoxydodecane | [4] |
| Synonyms | Methyl dodecyl ether, 1-Dodecanol methyl ether | [3] |
| Kovats Retention Index | 1424.1 (non-polar) | [4] |

Experimental Protocol: Synthesis of 2-Methoxydodecane via Williamson Ether Synthesis

The Williamson ether synthesis is a versatile and widely used method for the preparation of ethers.[5][6][7] This reaction proceeds via an S_N2 mechanism, involving the reaction of an alkoxide with a primary or secondary alkyl halide.[5][8] For the synthesis of **2-Methoxydodecane**, two primary routes are feasible. The preferred route involves the use of a methyl halide and the alkoxide of 2-dodecanol to minimize competing elimination reactions that can occur with secondary alkyl halides.[5][9]

Route A (Preferred): From 2-Dodecanol and a Methyl Halide

Materials:

- 2-Dodecanol
- Sodium hydride (NaH) or other strong base
- Methyl iodide (CH₃I) or other methyl halide
- Anhydrous aprotic solvent (e.g., Tetrahydrofuran (THF), Dimethylformamide (DMF))[10]
- Apparatus for reflux with an inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, dissolve 2-dodecanol in the anhydrous solvent.
- Slowly add sodium hydride to the solution at 0 °C to form the sodium 2-dodecanoxide. The evolution of hydrogen gas should be observed.
- Once the hydrogen evolution ceases, slowly add methyl iodide to the reaction mixture.
- Heat the reaction mixture to reflux and monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography (TLC) or Gas Chromatography (GC)).
- Upon completion, cool the reaction to room temperature and quench any remaining sodium hydride by the slow addition of water or ethanol.
- Perform an aqueous workup by adding water and extracting the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
- Purify the crude product by fractional distillation or column chromatography to obtain pure **2-Methoxydodecane**.

Route B: From 2-Halododecane and Sodium Methoxide

This route is generally less favored due to the potential for elimination side-products with the secondary alkyl halide.^{[5][9]}

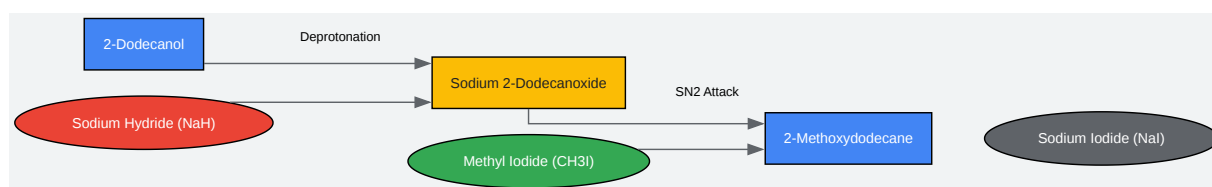
Materials:

- 2-Bromododecane or 2-Chlorododecane
- Sodium methoxide (NaOCH_3)
- Anhydrous methanol or an aprotic polar solvent

Procedure:

- Dissolve the 2-halododecane in the chosen solvent in a round-bottom flask.
- Add sodium methoxide to the solution.
- Heat the mixture to reflux and monitor the reaction.
- Follow the workup and purification steps as described in Route A.

Diagrams



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Caption: Williamson Ether Synthesis of **2-Methoxydodecane**.

Biological Relevance and Safety

While specific toxicological data for **2-Methoxydodecane** is not available, general information on related long-chain alkyl ethers can provide some insight. Alkyl glyceryl ethers are known to function as skin-conditioning agents in cosmetics and have been deemed safe for such uses based on animal toxicity and clinical data, which indicate low dermal absorption.^{[11][12][13]} Some studies suggest that alkyl glycerol ethers may have hematopoietic and immunostimulating properties.^[14] Additionally, certain long-chain ether lipids have been investigated for their role in cellular processes and their potential as therapeutic agents.^[14] Polyoxyalkylene alkyl ethers are noted to be readily biodegradable and unlikely to persist in the environment or bioaccumulate.^[15] However, concentrated forms of some long-chain ethers can cause skin and eye irritation.^[15] Standard laboratory safety precautions should be followed when handling any chemical compound.

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